

Application Note: Total Synthesis of Euonymine Utilizing a Key Diels-Alder Reaction

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Compound of Interest

Compound Name: *Euonymine*

Cat. No.: *B1583929*

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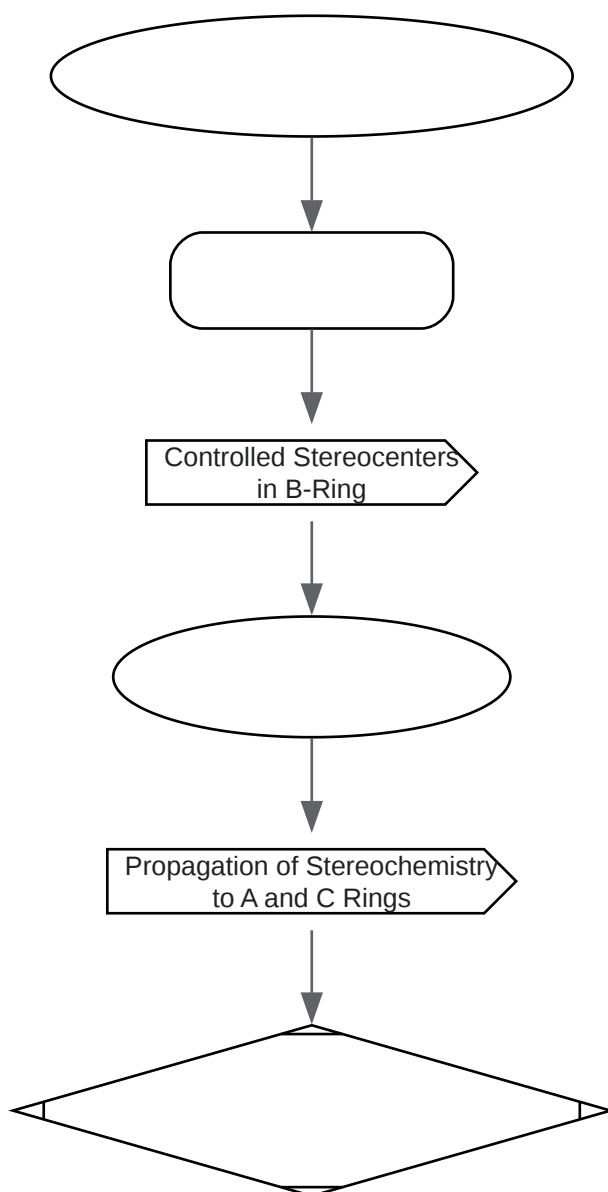
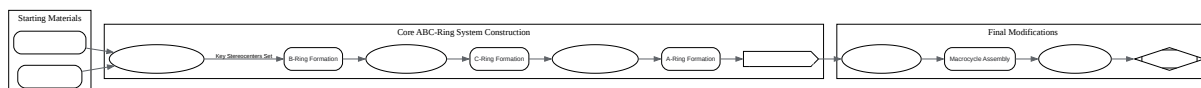
Audience: Researchers, scientists, and drug development professionals in the fields of organic chemistry, natural product synthesis, and medicinal chemistry.

Introduction: **Euonymine** is a complex, highly oxygenated sesquiterpenoid natural product belonging to the dihydro- β -agarofuran family. It, along with related compounds, has garnered significant interest due to its intriguing molecular architecture and promising biological activities, including anti-HIV and P-glycoprotein inhibitory effects.[1][2] The formidable structure of **Euonymine**, characterized by a dense array of stereocenters and functional groups, presents a substantial challenge for chemical synthesis. This application note details a successful enantioselective total synthesis of **Euonymine**, highlighting a strategic Diels-Alder reaction as a pivotal step in constructing the core ring system.

Synthetic Strategy Overview

The retrosynthetic analysis of **Euonymine** reveals a convergent approach, wherein the complex core is assembled from simpler, readily available starting materials. A key disconnection involves a Diels-Alder reaction to form the B-ring, thereby setting several crucial stereocenters early in the synthesis. The overall strategy, as reported by Wang and coworkers in 2021, involves the construction of the B-ring via an Et₃N-accelerated Diels-Alder reaction, followed by the formation of the C-ring through an intramolecular iodoetherification, and finally, the A-ring is constructed via ring-closing metathesis.[1][2]

Logical Workflow of Euonymine Total Synthesis



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References

- 1. Total Synthesis of Euonymine and Euonyminol Octaacetate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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